

Application Notes & Protocols: Utilizing Fosfosal for Phosphatase Kinetics Analysis

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Compound of Interest

Compound Name: Fosfosal

Cat. No.: B1673571

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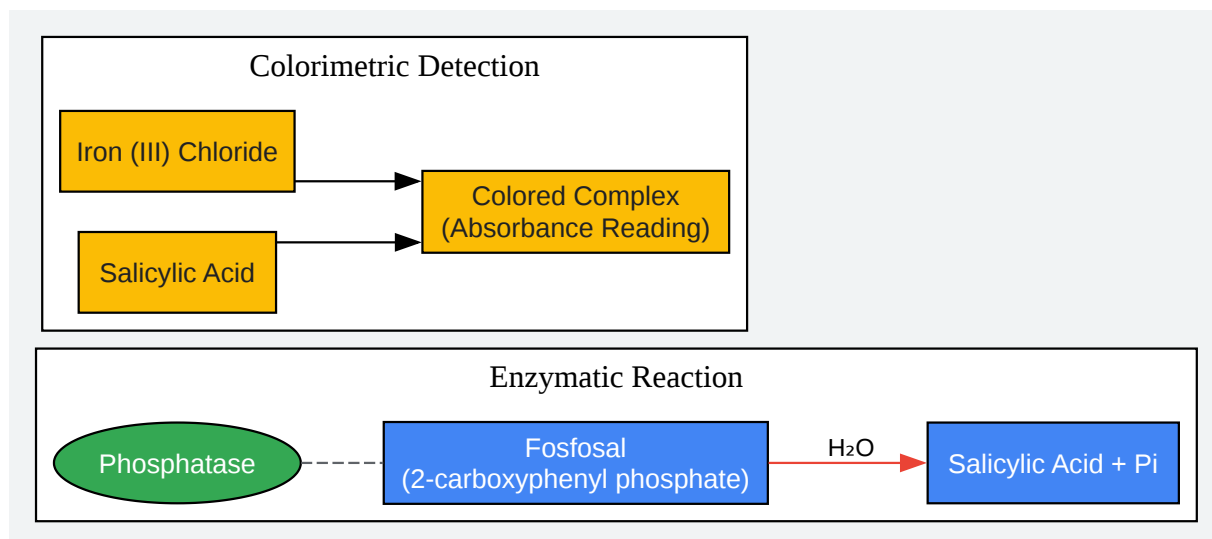
Introduction

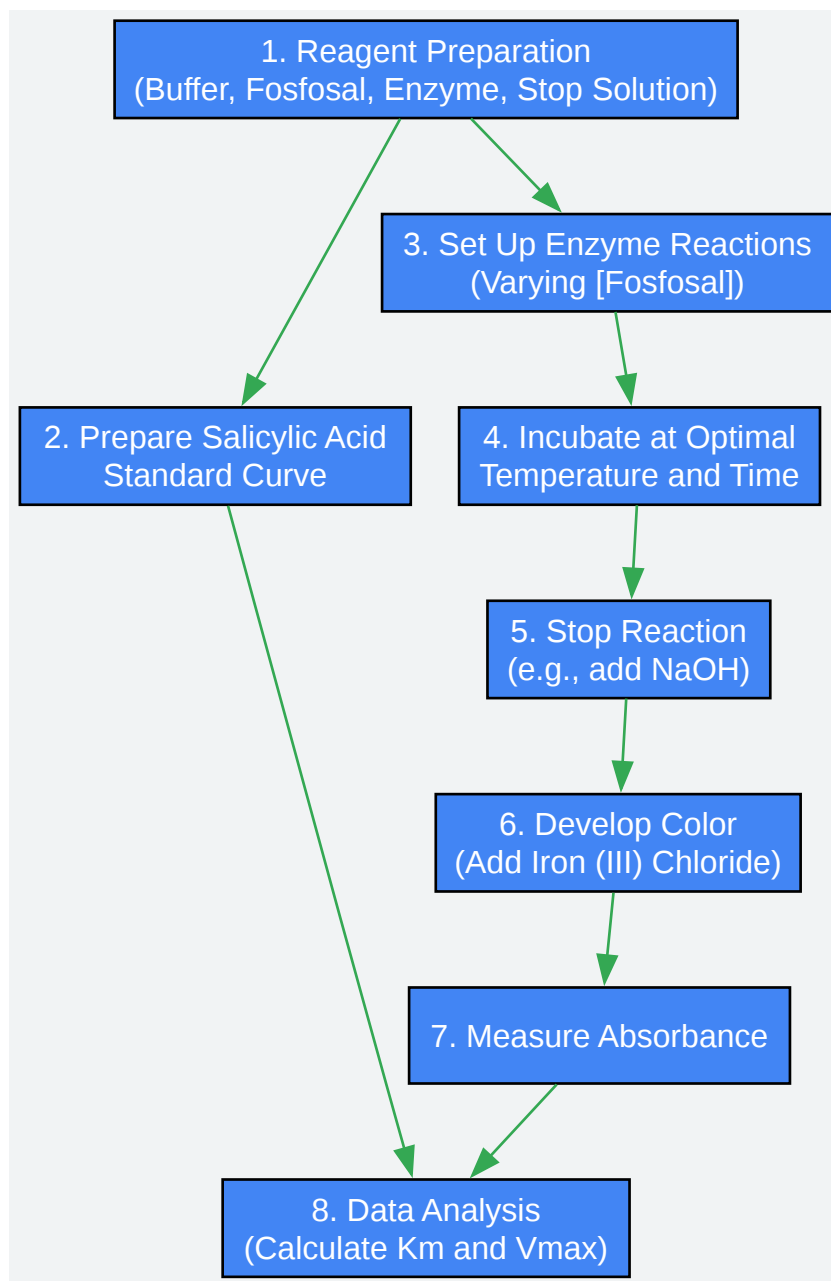
Fosfosal, also known as 2-carboxyphenyl phosphate or salicylic acid phosphate, is a valuable substrate for the study of phosphatase kinetics.^{[1][2][3]} It is particularly useful for assaying acid phosphatase activity. The enzymatic hydrolysis of **Fosfosal** by a phosphatase yields salicylic acid and an inorganic phosphate group. The production of salicylic acid can be quantified colorimetrically, providing a direct measure of enzyme activity. This application note provides detailed protocols for using **Fosfosal** to determine phosphatase kinetics and presents relevant data in a structured format.

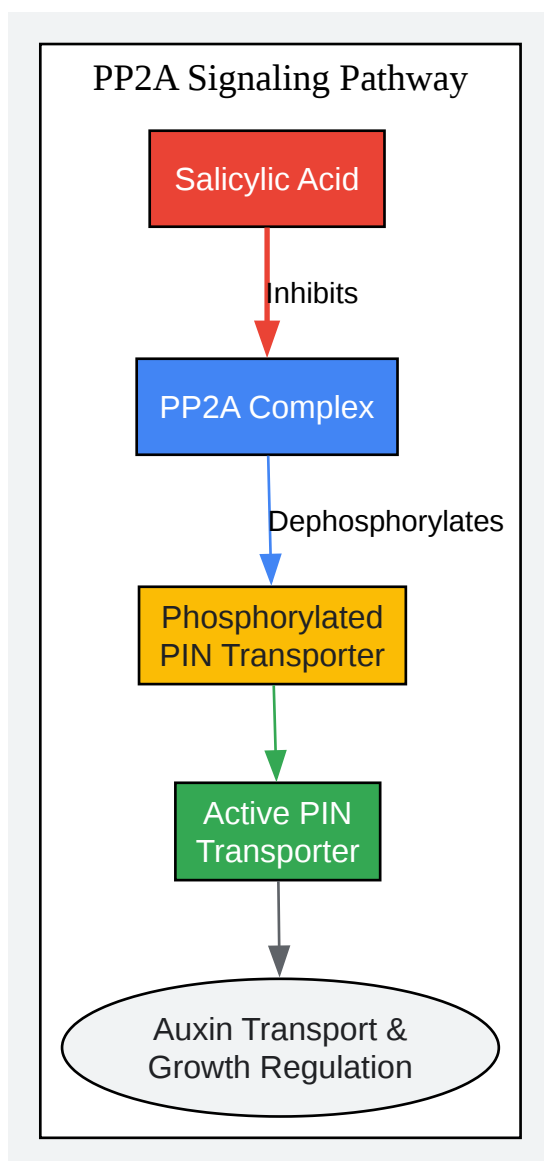
The core principle of this assay is the enzymatic cleavage of the phosphate group from **Fosfosal**. The resulting salicylic acid can be complexed with iron (III) chloride to produce a colored product, which can be measured spectrophotometrically. This allows for the determination of initial reaction velocities at various substrate concentrations, which is essential for calculating key kinetic parameters such as the Michaelis constant (K_m) and the maximum velocity (V_{max}).

Reaction Principle

The enzymatic reaction and subsequent detection step are outlined below. Phosphatase catalyzes the hydrolysis of **Fosfosal** into salicylic acid and inorganic phosphate. The reaction is then stopped, and the amount of salicylic acid produced is determined.







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References

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- 2. A14417.06 [thermofisher.com]
- 3. 2-Carboxyphenyl phosphate, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Utilizing Fosfosal for Phosphatase Kinetics Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673571#using-fosfosal-to-study-phosphatase-kinetics]

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